

Spectroscopic Profile of Cuminaldehyde: A Technical Guide

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Compound of Interest

Compound Name: *Cuminil*
Cat. No.: *B16195553*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for pure cuminaldehyde (4-isopropylbenzaldehyde), a key bioactive compound found in various essential oils. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, quality control, and drug development.

Quantitative Spectroscopic Data

The following tables summarize the key quantitative data obtained from various spectroscopic techniques for pure cuminaldehyde.

Table 1: ^1H NMR Spectroscopic Data of Cuminaldehyde in CDCl_3

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
Aldehydic Proton (-CHO)	9.96	Singlet	1H	-
Aromatic Protons (ortho to -CHO)	7.80	Doublet	2H	8.2
Aromatic Protons (meta to -CHO)	7.38	Doublet	2H	8.2
Isopropyl Methine Proton (-CH(CH ₃) ₂)	2.97	Septet	1H	6.9
Isopropyl Methyl Protons (-CH(CH ₃) ₂)	1.28	Doublet	6H	6.9

Table 2: ¹³C NMR Spectroscopic Data of Cuminaldehyde in CDCl₃

Signal Assignment	Chemical Shift (δ , ppm)
Carbonyl Carbon (-CHO)	191.85
Aromatic Carbon (ipso- to isopropyl)	156.15
Aromatic Carbon (ipso- to -CHO)	134.62
Aromatic Carbons (ortho to -CHO)	129.97
Aromatic Carbons (meta to -CHO)	127.12
Isopropyl Methine Carbon (-CH(CH ₃) ₂)	34.45
Isopropyl Methyl Carbons (-CH(CH ₃) ₂)	23.59

Table 3: Infrared (IR) Spectroscopic Data of Cuminaldehyde

Wavenumber (cm ⁻¹)	Vibrational Assignment
2964	C-H stretch (aliphatic)
2872	C-H stretch (aliphatic)
2733	C-H stretch (aldehyde)
1703	C=O stretch (aldehyde)
1608	C=C stretch (aromatic)
1576	C=C stretch (aromatic)
841	C-H bend (p-disubstituted aromatic)

Table 4: Mass Spectrometry (MS) Data of Cuminaldehyde

m/z	Relative Intensity (%)	Assignment
148	65.7	[M] ⁺ (Molecular Ion)
133	99.9	[M-CH ₃] ⁺
105	74.6	[M-C ₃ H ₇] ⁺
77	42.0	[C ₆ H ₅] ⁺

Table 5: UV-Visible (UV-Vis) Spectroscopic Data of Cuminaldehyde

Wavelength (λ _{max} , nm)	Solvent/Conditions
~200-220	40 μM in aqueous buffer
~270	40 μM in aqueous buffer [1]

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

2.1.1 ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of pure cuminaldehyde in 0.6-0.7 mL of deuterated chloroform (CDCl_3) within a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) to serve as an internal standard (δ 0.00 ppm).
- **Instrumentation:** A 300 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
 - **Pulse Program:** Standard single-pulse experiment.
 - **Spectral Width:** 0-12 ppm.
 - **Number of Scans (NS):** 8-16 scans.
 - **Relaxation Delay (D1):** 1-2 seconds.
 - **Acquisition Time (AQ):** 2-4 seconds.
- **Data Processing:** Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction. Calibrate the spectrum using the TMS signal.

2.1.2 ^{13}C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample of 20-50 mg of pure cuminaldehyde in 0.6-0.7 mL of CDCl_3 is recommended.
- **Instrumentation:** A 75 MHz or higher frequency NMR spectrometer.
- **Acquisition Parameters:**
 - **Pulse Program:** Standard proton-decoupled pulse sequence.
 - **Spectral Width:** 0-220 ppm.

- Number of Scans (NS): 128 to 1024 scans, or more, depending on the concentration.
- Relaxation Delay (D1): 2 seconds.
- Acquisition Time (AQ): 1-2 seconds.
- Data Processing: Perform a Fourier transform, phase the spectrum, and apply a baseline correction. The spectrum is typically calibrated using the solvent signal (CDCl_3 at δ 77.16 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation: For a liquid sample like cuminaldehyde, the simplest method is to place a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates to form a thin capillary film.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Acquisition Parameters:
 - Spectral Range: Typically $4000\text{-}400\text{ cm}^{-1}$.
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans.
- Data Processing: A background spectrum of the clean KBr/NaCl plates is first recorded and then automatically subtracted from the sample spectrum.

Mass Spectrometry (MS)

- Sample Introduction: For a volatile compound like cuminaldehyde, Gas Chromatography (GC) is an ideal method for sample introduction and purification prior to mass analysis.
- Instrumentation: A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- GC Parameters (Typical):

- Column: A non-polar capillary column (e.g., DB-5ms).
- Injector Temperature: 250 °C.
- Oven Program: Start at a lower temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 240 °C).
- Carrier Gas: Helium.
- MS Parameters (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
- Data Processing: The mass spectrum of the GC peak corresponding to cuminaldehyde is extracted and compared with spectral libraries (e.g., NIST, Wiley) for confirmation.

UV-Visible (UV-Vis) Spectroscopy

- Sample Preparation: Prepare a dilute solution of cuminaldehyde in a suitable UV-transparent solvent, such as ethanol or a buffer solution. A typical concentration would be around 40 µM.
[1]
- Instrumentation: A dual-beam UV-Vis spectrophotometer.
- Acquisition Parameters:
 - Scan Range: 200-400 nm.
 - Blank: The pure solvent used for sample preparation.
- Data Processing: The absorbance spectrum of the blank is subtracted from the sample spectrum to obtain the final absorbance profile of cuminaldehyde.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization and purity assessment of a cuminaldehyde sample.



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Caption: Workflow for the Spectroscopic Analysis of Cuminaldehyde.

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References

- [1. Spectroscopic and Molecular Docking Investigation on the Interaction of Cumin Components with Plasma Protein: Assessment of the Comparative Interactions of Aldehyde and Alcohol with Human Serum Albumin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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